

# Technical Guide: Physicochemical Properties of 4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide

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## Compound of Interest

Compound Name: 4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide

Cat. No.: B127465

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## Introduction

**4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide** is a biphenyl derivative that serves as a key intermediate and a significant impurity in the synthesis of Telmisartan, an angiotensin II receptor antagonist used in the management of hypertension.<sup>[1]</sup> A thorough understanding of its physicochemical properties is crucial for optimizing synthetic routes, developing analytical methods for quality control, and evaluating its potential biological implications. This technical guide provides a comprehensive overview of the known physicochemical data, experimental protocols, and relevant biological information for **4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide**.

## Physicochemical Properties

A summary of the key physicochemical properties of **4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide** is presented in the tables below. These values have been compiled from various sources and include both experimental and computed data.

## General and Physical Properties

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>12</sub> BrNO	[2][3]
Molecular Weight	290.16 g/mol	[2][3]
CAS Number	147404-72-6	[2][3]
Appearance	White to Off-White Solid	[4]
Melting Point	219 - 221 °C	[4]
Density	1.429 g/cm <sup>3</sup>	[4]
Solubility	Chloroform (Very Slightly, Heated), DMSO (Slightly), Methanol (Slightly, Heated)	[4]
Storage	Under inert gas (nitrogen or Argon) at 2-8°C	[4]

## Computed Properties

Property	Value	Source
XLogP3	2.8	[3]
Topological Polar Surface Area	43.1 Å <sup>2</sup>	[3]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	1	[3]
Rotatable Bond Count	2	[3]

## Experimental Protocols

### Synthesis of 4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide

A common method for the synthesis of **4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide** involves the bromination of 4'-methylbiphenyl-2-carboxamide. The following protocol is based

on the procedure described in European Patent EP 0 553 879 A2.[5]

#### Materials:

- 4'-methylbiphenyl-2-carboxamide
- N-Bromosuccinimide (NBS)
- 2,2'-Azobis(2,4-dimethylvaleronitrile) (V-65) or other radical initiator
- Methylene chloride ( $\text{CH}_2\text{Cl}_2$ )
- Water

#### Procedure:

- A reaction vessel is charged with methylene chloride, 4'-methylbiphenyl-2-carboxamide, N-bromosuccinimide, and a catalytic amount of a radical initiator such as 2,2'-azobis(2,4-dimethylvaleronitrile).
- The reaction mixture is heated to reflux (approximately 45-47 °C) with stirring for a period of 3 to 4 hours.
- After the reaction is complete, the mixture is cooled, and the byproduct, succinimide, is removed by washing the organic layer with water.
- The methylene chloride layer is then gradually cooled to 0°C to induce crystallization of the product.
- The resulting white crystals of **4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide** are collected by filtration, washed with cold methylene chloride, and dried.

#### Yield:

The reported yield for this process is approximately 60.5%.[5]

## Purification

Purification of **4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide** can be achieved by recrystallization from a suitable solvent system. Based on the synthesis protocol, methylene chloride is a viable solvent for crystallization.[5] Further purification, if necessary, could be performed using column chromatography on silica gel, employing a solvent gradient of hexane and ethyl acetate.

## Biological Information

### Role as a Telmisartan Impurity

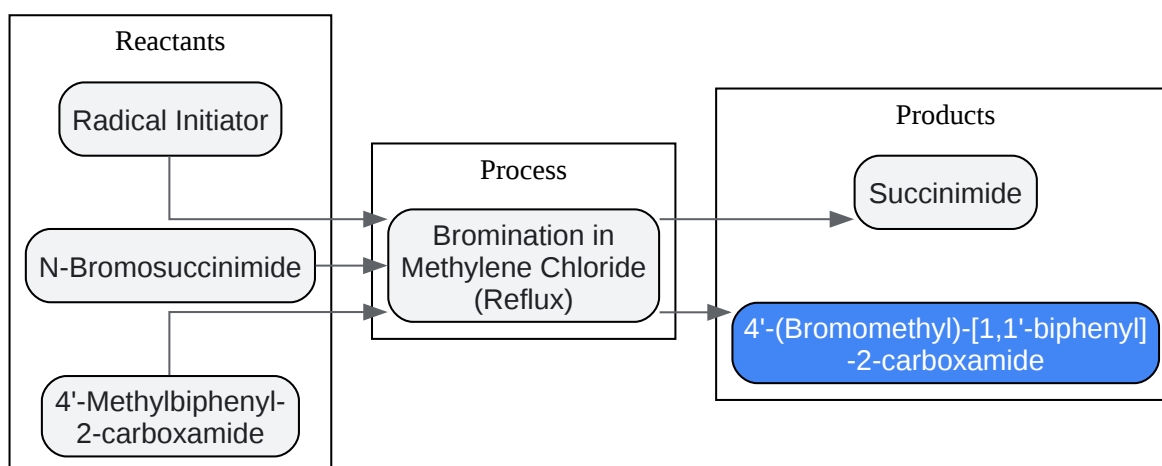
**4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide** is primarily recognized as a process-related impurity in the manufacturing of Telmisartan.[1] Its presence in the final drug product needs to be monitored and controlled to ensure the safety and efficacy of the medication.

## In Vitro Metabolism

In vitro studies have shown that **4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide** can be metabolized. The primary metabolic pathways involve the transformation of the bromomethyl group. The main metabolites identified are 4'-hydroxymethyl-[1,1'-biphenyl]-2-carboxamide and 4'-carboxy-[1,1'-biphenyl]-2-carboxamide.[6]

## Visualizations

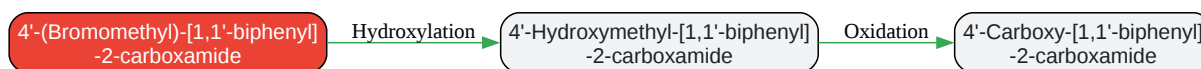
### Synthesis Workflow



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Caption: Synthesis of 4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide.

## In Vitro Metabolic Pathway



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Caption: In Vitro Metabolism of 4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide.

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